

# Application Notes and Protocols for NMR Spectroscopy of 3-Hydroxy-2-methylpropanal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-hydroxy-2-methylpropanal

Cat. No.: B3052098

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## Introduction

**3-Hydroxy-2-methylpropanal** is a small organic molecule of interest in various chemical and pharmaceutical contexts. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the structural elucidation and quantification of such molecules. This document provides a detailed guide to the NMR spectroscopy of **3-hydroxy-2-methylpropanal**, including protocols for sample preparation and data acquisition.

Note on Data Availability: As of the latest update, publicly available, experimentally verified  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **3-hydroxy-2-methylpropanal** is limited. The following tables are based on predicted values and data from structurally similar compounds. Researchers are advised to acquire experimental data for their specific samples for accurate analysis.

## Predicted NMR Data

The chemical structure of **3-hydroxy-2-methylpropanal** is as follows:

### Structure of 3-hydroxy-2-methylpropanal

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)